

C.I. Acid Black 94 CAS number and synonyms

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Compound of Interest

Compound Name: C.I. Acid Black 94

Cat. No.: B15553249

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C.I. Acid Black 94: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Black 94 is a trisazo-class acid dye. While it has established applications in the textile and ink industries, it is also identified as a multifunctional dye with potential applications in biological research. This technical guide provides a summary of its known properties, including its Chemical Abstracts Service (CAS) number and synonyms. However, it is important to note that detailed public information regarding its use in experimental protocols, quantitative toxicological data, and specific applications within drug development is limited.

Chemical and Physical Properties

C.I. Acid Black 94 is a blue-black powder that is soluble in water. In concentrated sulfuric acid, it produces a dark purple solution.^[1]

Table 1: Chemical Identification of C.I. Acid Black 94

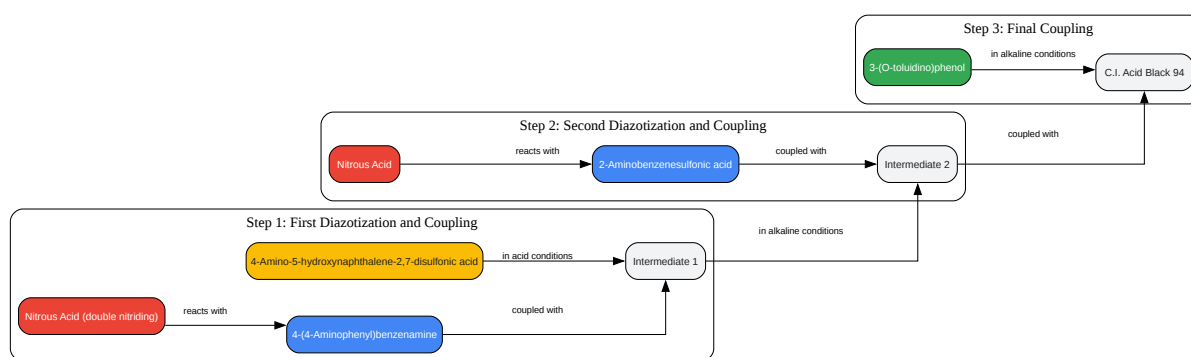
Identifier	Value
CAS Number	6358-80-1[1]
C.I. Name	Acid Black 94, 30336[1]
Molecular Formula	C ₄₁ H ₂₉ N ₈ Na ₃ O ₁₁ S ₃ [1]
Molecular Weight	974.88 g/mol [1]
Molecular Structure	Trisazo class[1]

Table 2: Synonyms of C.I. Acid Black 94

Synonym
Acid Black B[1]
Acid Black NT[1]
Apollo Acid Black GRL
Coriacid Black [B]
Daedo Acid Black GRL
Leather Black B
Multacid Black B
Multicuer Black B
Rifa Acid Black GRL

Manufacturing Process

The synthesis of **C.I. Acid Black 94** involves a multi-step diazotization and coupling process. A general workflow for its manufacturing is outlined below.



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Caption: Manufacturing workflow of **C.I. Acid Black 94**.

Applications

Industrial Applications

C.I. Acid Black 94 is primarily used for dyeing and printing on wool and silk. It is also utilized in the leather industry for coloration.[1]

Research Applications

This dye is described as a multifunctional tool in biological experiments.[2] Its potential applications in a research context are broad and include:

- Observing and analyzing cell structures[2]

- Tracking biomolecules[2]
- Evaluating cell functions[2]
- Distinguishing cell types[2]
- Detecting biomolecules[2]
- Studying tissue pathology[2]
- Monitoring microorganisms[2]

It is important to emphasize that while these applications are mentioned by suppliers, specific, peer-reviewed experimental protocols detailing the use of **C.I. Acid Black 94** for these purposes are not readily available in the public domain.

Experimental Protocols

Detailed experimental protocols for the use of **C.I. Acid Black 94** in biological research, including specific staining procedures, concentrations, and incubation times, are not well-documented in publicly accessible scientific literature. Researchers interested in utilizing this dye would need to perform extensive optimization and validation for their specific experimental setups.

Quantitative Data

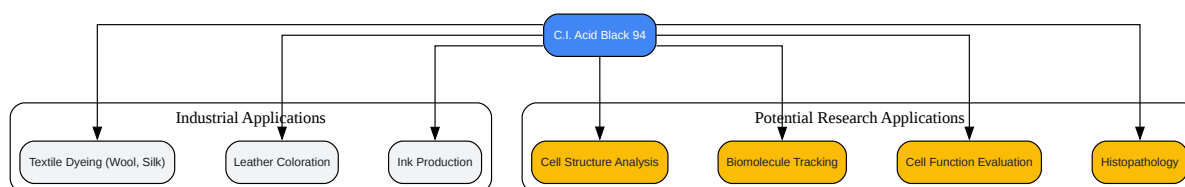
There is a notable absence of publicly available quantitative data for **C.I. Acid Black 94**, particularly concerning its toxicological profile.

Table 3: Toxicological Data for C.I. Acid Black 94

Test	Result
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity	Data not available
Acute Inhalation Toxicity	Data not available
Carcinogenicity	Data not available
Mutagenicity	Data not available

Signaling Pathways and Logical Relationships

Due to the lack of specific information on the biological mechanisms of action or its use in particular assays, no signaling pathways or detailed experimental workflows involving **C.I. Acid Black 94** can be depicted at this time. A conceptual diagram illustrating its general areas of application is provided below.



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Caption: General applications of **C.I. Acid Black 94**.

Conclusion

C.I. Acid Black 94 is a commercially available dye with a defined chemical structure and established industrial uses. While it is marketed for a variety of applications in biological research, there is a significant gap in the publicly available, peer-reviewed literature detailing

specific experimental protocols, quantitative data, and toxicological information. This lack of detailed information necessitates careful evaluation and in-house validation by researchers and professionals in the field of drug development before considering its use in experimental settings.

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References

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